

# Unveiling the Molecular Architecture of Diarylcomosol III: A Technical Guide

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## Compound of Interest

Compound Name: *Diarylcomosol III*

Cat. No.: B592949

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This whitepaper provides a comprehensive technical overview of the structure elucidation of **Diarylcomosol III**, a diarylheptanoid isolated from the rhizomes of *Curcuma comosa*. This document details the experimental methodologies and presents the spectroscopic data that were pivotal in determining the chemical structure of this natural product.

## Spectroscopic and Physicochemical Data

The structure of **Diarylcomosol III** was established through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The key quantitative data are summarized below.

| Property          | Value                                          |
|-------------------|------------------------------------------------|
| Molecular Formula | C <sub>21</sub> H <sub>28</sub> O <sub>6</sub> |
| Molecular Weight  | 376.44                                         |
| CAS Number        | 1452487-93-2                                   |
| Appearance        | Oil                                            |

Table 1: Physicochemical Properties of **Diarylcomosol III**[\[1\]](#)

While specific NMR and mass spectrometry data for **Diarylcomosol III** are not publicly available in the searched literature, Certificates of Analysis from various suppliers confirm that the NMR data are "consistent with the structure."<sup>[1][2]</sup> The structural determination would have relied on detailed 1D and 2D NMR experiments, as is standard for novel natural products.

## Experimental Protocols

The elucidation of the structure of **Diarylcomosol III** involved a systematic workflow, beginning with the extraction of the compound from its natural source, followed by purification and spectroscopic analysis.

## Isolation and Purification

**Diarylcomosol III** is a diarylheptanoid that can be isolated from the dried rhizomes of *Curcuma comosa*. The general procedure for isolating diarylheptanoids from *C. comosa* involves the following steps:

- **Extraction:** The dried and powdered rhizomes are typically extracted with a solvent such as methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned between different solvents of varying polarity to separate compounds based on their solubility.
- **Chromatography:** The resulting fractions are subjected to multiple rounds of column chromatography, often using silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to isolate the pure compound.

## Structure Determination

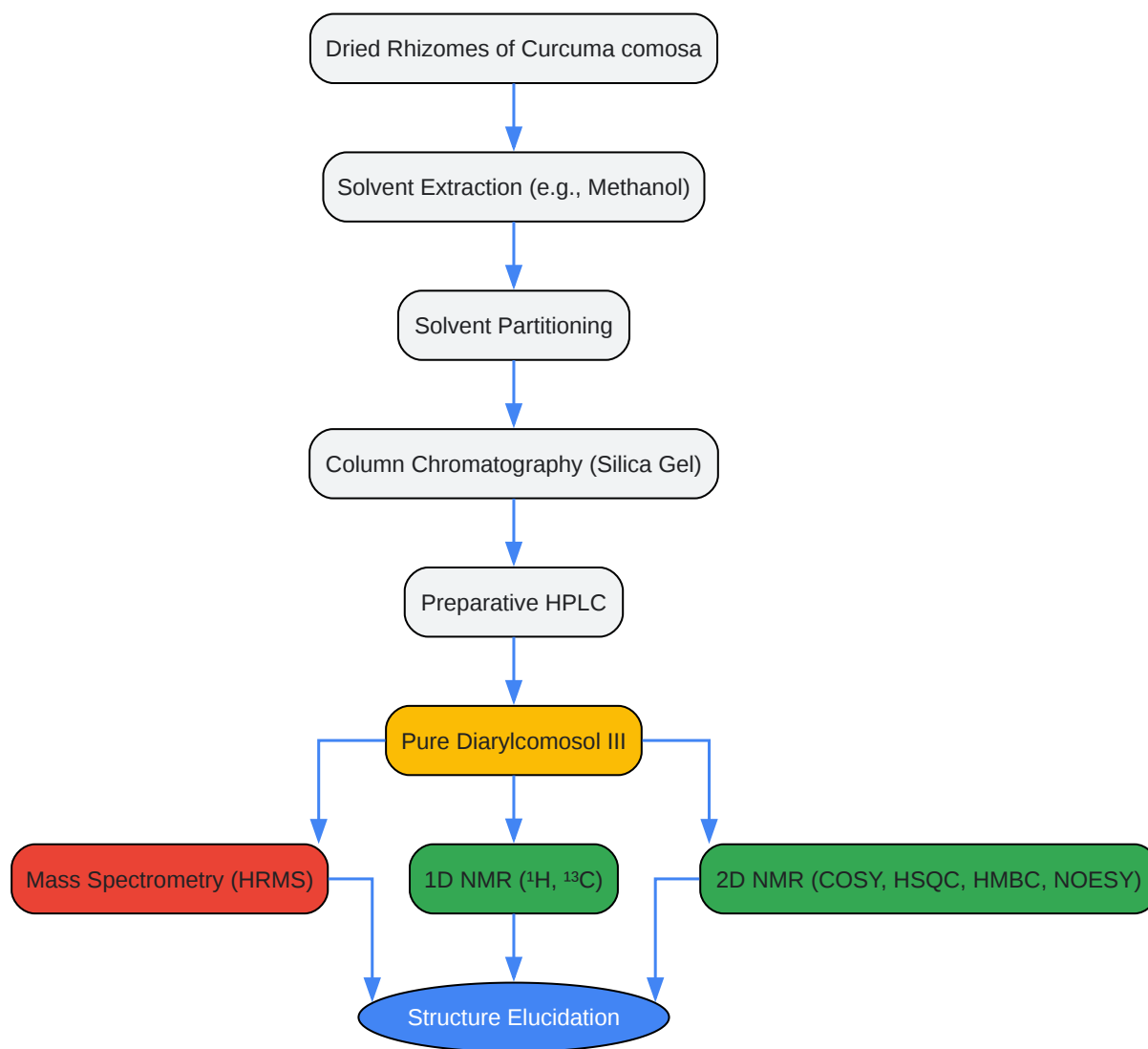
The definitive structure of **Diarylcomosol III** would have been determined using a combination of the following spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be used to determine the precise molecular weight and elemental composition, allowing for the deduction of the molecular formula (C<sub>21</sub>H<sub>28</sub>O<sub>6</sub>).<sup>[1]</sup>
- **1D NMR Spectroscopy (<sup>1</sup>H and <sup>13</sup>C):**

- $^1\text{H}$  NMR: Provides information on the number and types of protons, their chemical environment, and their connectivity through spin-spin coupling.
- $^{13}\text{C}$  NMR: Reveals the number of unique carbon atoms in the molecule and their chemical shifts, indicating the types of functional groups present.
- 2D NMR Spectroscopy:
  - COSY (Correlation Spectroscopy): Identifies proton-proton couplings, helping to establish the connectivity of adjacent protons.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is crucial for assembling the carbon skeleton and placing substituents.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is essential for determining the stereochemistry of the molecule.

## Visualizations

The following diagrams illustrate the experimental workflow for the structure elucidation of **Diarylcomosol III** and its chemical structure.



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**Figure 1:** Experimental workflow for the isolation and structure elucidation of **Diarylcomosol III**.

Diarylcomosol III  
(C<sub>21</sub>H<sub>28</sub>O<sub>6</sub>)

Structure to be inserted here based on definitive spectroscopic data.

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## References

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